

Personal protective equipment for handling Allantoate

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Compound of Interest

Compound Name: Allantoate

Cat. No.: B10759256

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Essential Safety and Handling Guide for Allantoate

Disclaimer: No specific Safety Data Sheet (SDS) for **Allantoate** was found during the search. The following safety and handling information is based on the chemical properties of **Allantoate** and its conjugate acid, Allantoic acid, as well as general laboratory safety practices for handling solid, non-volatile chemicals. Safety recommendations for the related compound Allantoin are also used as a conservative reference. This guide is intended to provide essential, immediate safety and logistical information. Researchers, scientists, and drug development professionals should always perform a thorough risk assessment before handling any chemical.

Allantoate is the conjugate base of allantoic acid and exists as a monocarboxylic acid anion. It is a metabolite found in various organisms.^{[1][2]}

Chemical and Physical Properties

The following table summarizes the known chemical and physical properties of **Allantoate** and its parent compound, Allantoic acid.

Property	Allantoate (Conjugate Base)	Allantoic Acid (Parent Compound)
Molecular Formula	C ₄ H ₇ N ₄ O ₄ ⁻	C ₄ H ₈ N ₄ O ₄
Molecular Weight	175.12 g/mol	176.13 g/mol
IUPAC Name	2,2-bis(carbamoylamino)acetate	2,2-bis(carbamoylamino)acetic acid
CAS Number	Not available	99-16-1
Appearance	Solid (assumed)	Crystalline solid
Water Solubility	Soluble (assumed)	1 g/L at 25 °C (estimated)
Melting Point	Not available	180 - 181 °C

Source: PubChem CID 5287444[1], PubChem CID 203[3], Human Metabolome Database

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Allantoate**, based on standard laboratory procedures for solid chemicals and data for the related compound Allantoin.[4][5][6]

PPE Category	Recommended Equipment
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. If dust is generated, a NIOSH-approved N95 or higher-rated respirator should be used.

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.
- Avoid contact with eyes, skin, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry place.[\[4\]](#)[\[6\]](#)
- Keep away from strong oxidizing agents.[\[4\]](#)[\[6\]](#)

Emergency Procedures:

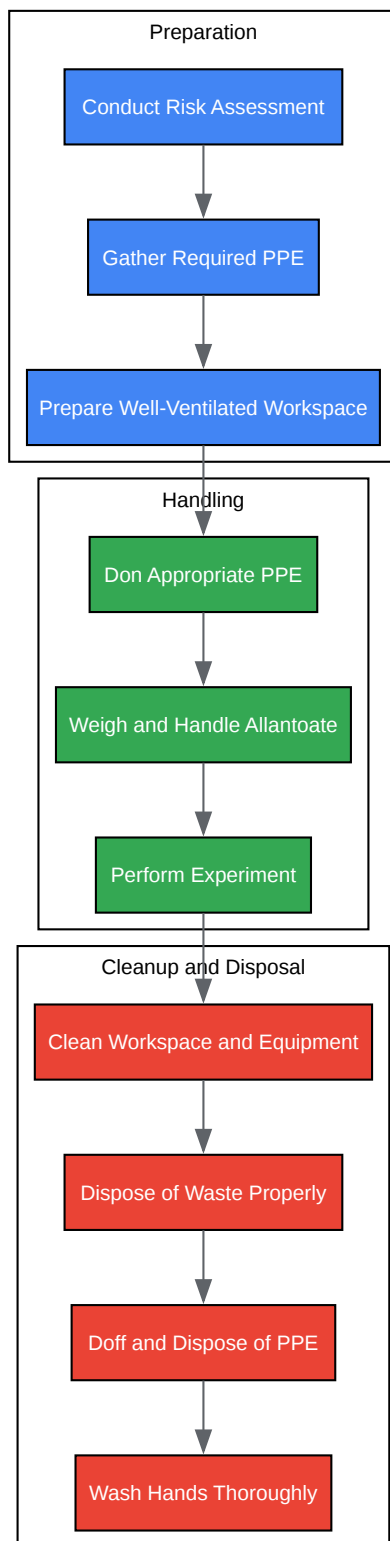
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- Skin Contact: Flush skin with plenty of water. Remove contaminated clothing and wash before reuse. Get medical attention if irritation develops.[\[4\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention.[\[4\]](#)

Disposal Plan:

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated packaging should be treated as the product itself.

Experimental Workflow for Safe Handling of Allantoate

Workflow for Safe Handling of Allantoate



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Caption: Logical workflow for the safe handling of **Allantoate** in a laboratory setting.

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References

- 1. Allantoate | C₄H₇N₄O₄⁻ | CID 5287444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. allantoate | SGD [yeastgenome.org]
- 3. Allantoic acid | C₄H₈N₄O₄ | CID 203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. guinama.com [guinama.com]
- 5. carlroth.com [carlroth.com]
- 6. fishersci.com [fishersci.com]
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